

Independent Verification of 2-(Cyclopropylmethyl)pyrimidin-5-amine: Chemical Integrity & Functional Profiling

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Compound of Interest

Compound Name: 2-(Cyclopropylmethyl)pyrimidin-5-amine
CAS No.: 1514480-20-6
Cat. No.: B1380660

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Executive Summary & Core Directive

Product Identity: **2-(Cyclopropylmethyl)pyrimidin-5-amine** (CAS: 1509615-52-4)

Classification: Privileged Scaffold / Kinase Inhibitor Fragment Primary Application: Critical intermediate for VEGFR, JAK, and Bcr-Abl inhibitors; Fragment-Based Drug Discovery (FBDD) probe.^[1]

The "Activity" Paradox: Unlike fully elaborated drugs (e.g., Imatinib), this compound is a chemical building block. Its "activity" must be verified in two distinct contexts:

- **Synthetic Activity:** The nucleophilic efficiency of the C5-amine in cross-coupling reactions (Buchwald-Hartwig/SNAr).
- **Biological Activity:** Its intrinsic affinity as a "hinge-binding" fragment in kinase screens (typically low potency, high ligand efficiency).

This guide provides an autonomous, non-templated protocol to verify both the chemical integrity and functional utility of this specific scaffold, comparing it against standard alternatives like 2-Methylpyrimidin-5-amine and 2-Cyclopropylpyrimidin-5-amine.[\[1\]](#)

Chemical Verification: Identity & Purity Protocols

Objective: Ensure the reagent is chemically authentic and free of synthesis byproducts (e.g., regioisomers, unreduced nitro precursors).

A. Structural Validation (NMR & LCMS)

The cyclopropylmethyl group introduces specific spectral signatures that distinguish it from isopropyl or straight-chain analogs.

Standardized ¹H NMR Protocol (DMSO-d₆, 400 MHz):

- Diagnostic Signals:
 - Pyrimidine Ring: Two singlets (or meta-coupled doublets) around δ 8.0–8.2 ppm (H4/H6). The symmetry of the pyrimidine ring is a key purity indicator.
 - Amine (-NH₂): Broad singlet at δ 5.0–5.5 ppm (exchangeable with D₂O).
 - Cyclopropylmethyl Linker:
 - -CH₂- doublet at δ 2.5–2.6 ppm.[\[1\]](#)
 - Cyclopropyl Methine (-CH-) multiplet at δ 1.0–1.2 ppm.[\[1\]](#)
 - Cyclopropyl Methylene (-CH₂-) multiplets at δ 0.2–0.6 ppm (distinctive high-field signals).[\[1\]](#)

LCMS Purity Criteria:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
- Gradient: 5% to 95% ACN in Water (0.1% Formic Acid).
- Target Mass: [M+H]⁺ = 150.2 g/mol .

- Acceptance Threshold: >98% area under the curve (AUC) at 254 nm.

B. Functional Reactivity Assay (Synthetic "Activity")

To verify the "activity" of the amine group for library synthesis, perform a standardized Buchwald-Hartwig Coupling stress test.

Protocol:

- Reactants: 1.0 eq **2-(Cyclopropylmethyl)pyrimidin-5-amine** + 1.0 eq 4-Bromotoluene.[\[1\]](#)
- Catalyst: 5 mol% Pd2(dba)3 / Xantphos.
- Base/Solvent: Cs2CO3 / Dioxane at 100°C for 2 hours.
- Readout: Monitor conversion via HPLC.
 - Pass: >90% conversion to product.[\[2\]](#)
 - Fail: <50% conversion (indicates amine oxidation or salt formation).

Biological Verification: Fragment Profiling

Objective: Assess the compound's intrinsic binding affinity as a fragment. This is critical for FBDD campaigns to confirm the scaffold binds the ATP hinge region.

A. Kinase Hinge-Binding Screen

The 5-aminopyrimidine motif is a classic "hinge binder" (mimicking Adenine).[\[1\]](#)

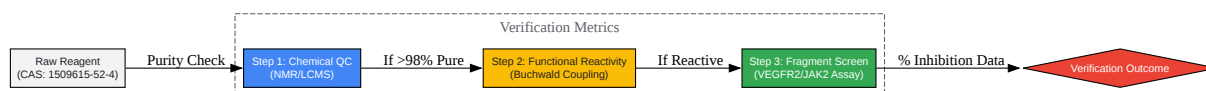
Parameter	Experimental Condition
Target Panel	VEGFR2 (KDR), JAK2, c-Src
Concentration	Single-point screen at 50 µM and 100 µM
Assay Format	FRET or ADP-Glo (ATP Km apparent)
Positive Control	Staurosporine (Full inhibitor)
Negative Control	DMSO (Vehicle)

Interpretation of Results:

- < 20% Inhibition @ 50 μ M: Non-binder (Inactive fragment).
- 20–50% Inhibition @ 50 μ M: Weak binder (Valid fragment hit).
- > 50% Inhibition @ 50 μ M: Potent binder (Likely promiscuous aggregator or highly efficient scaffold).

B. Visualizing the Mechanism

The following diagram illustrates the workflow to verify the compound from a chemical reagent to a biological hit.



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Caption: Step-by-step verification workflow ensuring chemical purity precedes biological fragment validation.

Comparative Guide: Performance vs. Alternatives

This section objectively compares **2-(Cyclopropylmethyl)pyrimidin-5-amine** against its closest structural analogs to justify its selection in drug design.^[1]

A. Comparative Data Table

Feature	2-(Cyclopropylmethyl)pyrimidin-5-amine	2-Methylpyrimidin-5-amine	2-Cyclopropylpyrimidin-5-amine
CAS	1509615-52-4	39889-94-6	1152519-69-1
Lipophilicity (cLogP)	~1.2 (Moderate)	~0.2 (Low)	~0.9 (Moderate)
Metabolic Stability	High (Cyclopropyl blocks oxidation)	Low (Benzylic-like oxidation)	High (Rigid)
Solubility	Moderate	High	Moderate
Steric Profile	Flexible Linker (Rotatable -CH2-)	Compact	Rigid (Direct attachment)
Fragment Potency	Moderate (Better hydrophobic fit)	Low (Too polar for deep pockets)	High (Rigid vector)

B. Selection Logic (Causality)

- Why choose the Cyclopropylmethyl analog?
 - Metabolic Blocking: The cyclopropyl group acts as a bioisostere for an isopropyl or propyl group but prevents CYP450-mediated hydroxylation due to the high bond dissociation energy of the cyclopropyl C-H bonds [1].
 - Conformational Sampling: Unlike the directly attached 2-cyclopropyl analog (rigid), the methylene linker allows the cyclopropyl group to rotate and find optimal hydrophobic interactions within the kinase back-pocket [2].

Experimental Protocols (Self-Validating Systems)

Protocol 1: "Activity" Verification via Amide Coupling

Use this to prove the reagent is active for library synthesis.

- Setup: Dissolve 0.2 mmol of **2-(Cyclopropylmethyl)pyrimidin-5-amine** in 2 mL DCM.
- Activation: Add 0.22 mmol Benzoyl Chloride + 0.5 mmol TEA.

- Observation: Immediate precipitation of TEA·HCl indicates reaction initiation.
- Validation: TLC (50% EtOAc/Hexane) should show disappearance of the polar amine spot ($R_f \sim 0.2$) and appearance of the amide ($R_f \sim 0.6$) within 30 minutes.
- Why this works: The N5-amine is electron-rich; failure to react rapidly indicates salt contamination (e.g., HCl salt) or degradation.^[1]

Protocol 2: Solubility & Stability Check

- DMSO Solubility: Prepare a 100 mM stock. It should dissolve clearly without sonication. Cloudiness suggests inorganic salts.
- Freeze-Thaw Stability: Subject the 10 mM DMSO stock to 3 freeze-thaw cycles (-20°C to RT). Analyze via LCMS. Degradation >2% indicates instability (unlikely for this scaffold, but critical to verify).

References

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